

Proper Disposal of Ferimzone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Ferimzone**

Cat. No.: **B166972**

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Disclaimer: The following information provides a general framework for the safe disposal of **Ferimzone**. It is imperative for all personnel to consult their institution's Environmental Health and Safety (EHS) department and adhere to all applicable federal, state, and local regulations. This guide is intended to supplement, not replace, site-specific protocols.

Ferimzone is a pyrimidine hydrazone fungicide used in agricultural applications.^{[1][2][3]} Due to its chemical nature and associated hazards, proper disposal is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. **Ferimzone** is harmful if swallowed and causes serious eye irritation.^[2] Some formulations or solutions of **Ferimzone** may also be flammable.^[4]

Chemical and Physical Properties of Ferimzone

The following table summarizes key quantitative data for **Ferimzone**, which is essential for its proper handling and waste profiling.

Property	Value
Molecular Formula	C ₁₅ H ₁₈ N ₄
Molecular Weight	254.33 g/mol [1] [2]
Melting Point	172-177°C [1]
Boiling Point	421.088°C at 760 mmHg [1]
Flash Point	208.467°C [1]
Density	1.094 g/cm ³ [1]
Water Solubility	162 mg/L (at 30°C) [5]

Step-by-Step Disposal Procedures

The recommended procedure for disposing of **Ferimzone** and its associated waste is through a certified hazardous waste management program. Direct chemical neutralization in a standard laboratory setting is not advised without validated protocols and appropriate safety controls due to the potential for hazardous reactions and byproducts.

Step 1: Personal Protective Equipment (PPE)

Before handling **Ferimzone** for any purpose, including disposal, ensure the following PPE is worn:

- Eye Protection: Tight-sealing safety goggles or a face shield if there is a risk of splashing.
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene.
- Body Protection: A laboratory coat and, if necessary, additional protective clothing to prevent skin exposure.

Step 2: Waste Identification and Segregation

Properly classify and segregate all waste streams containing **Ferimzone**.

- Solid Waste: This includes unused or expired pure **Ferimzone**, contaminated lab materials (e.g., weigh boats, wipes, contaminated silica gel), and disposable PPE.
- Liquid Waste: This includes solutions containing **Ferimzone** and rinsate from cleaning contaminated glassware or containers.
- Segregation: Keep **Ferimzone** waste separate from other chemical waste streams unless instructed otherwise by your EHS department. Halogenated and non-halogenated waste should generally be kept separate.

Step 3: Containerization and Labeling

- Use Compatible Containers: Store **Ferimzone** waste in designated, leak-proof containers that are compatible with the chemical.
- Label Clearly: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Ferimzone**," the approximate concentration, and any relevant hazard symbols (e.g., "Toxic"). Include the date when waste was first added to the container.

Step 4: Temporary Storage

- Store sealed hazardous waste containers in a cool, dry, and well-ventilated area designated for hazardous waste storage.
- Ensure the storage area has secondary containment to capture any potential leaks.
- Keep away from heat, sparks, open flames, and incompatible materials.[\[4\]](#)

Step 5: Final Disposal

- Contact EHS: Notify your institution's EHS department or your designated hazardous waste management provider to arrange for the collection and disposal of the waste.
- Documentation: Complete all required waste disposal forms and inventories as per your institution's and regulatory requirements.
- Do Not: Never dispose of **Ferimzone** down the drain or in the regular trash.[\[6\]](#)

Protocol for Empty Container Disposal

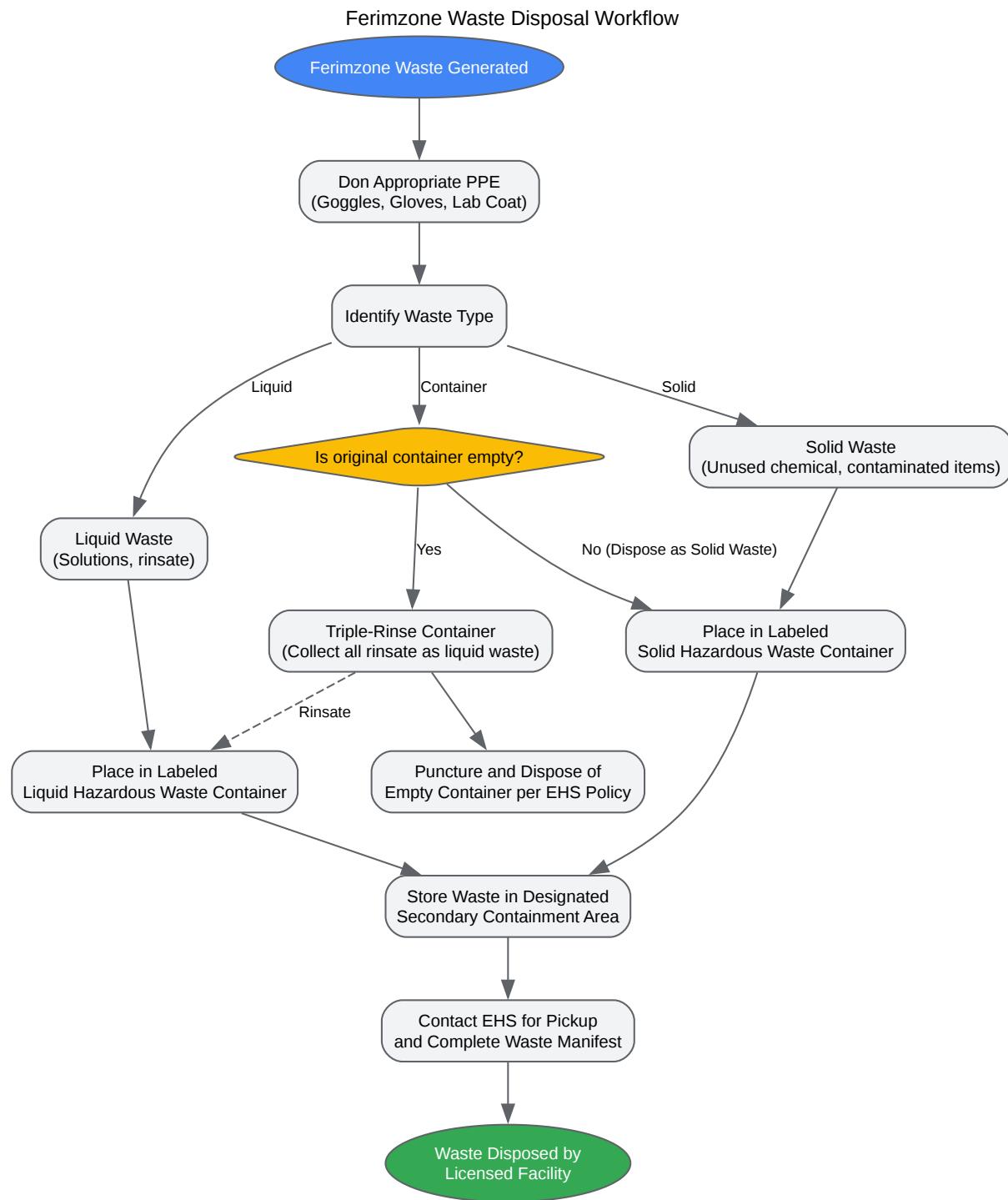
Empty containers that held **Ferimzone** must be decontaminated before they can be disposed of or recycled. An empty container can be as hazardous as a full one due to residual chemicals.[\[6\]](#)

Triple-Rinsing Protocol:

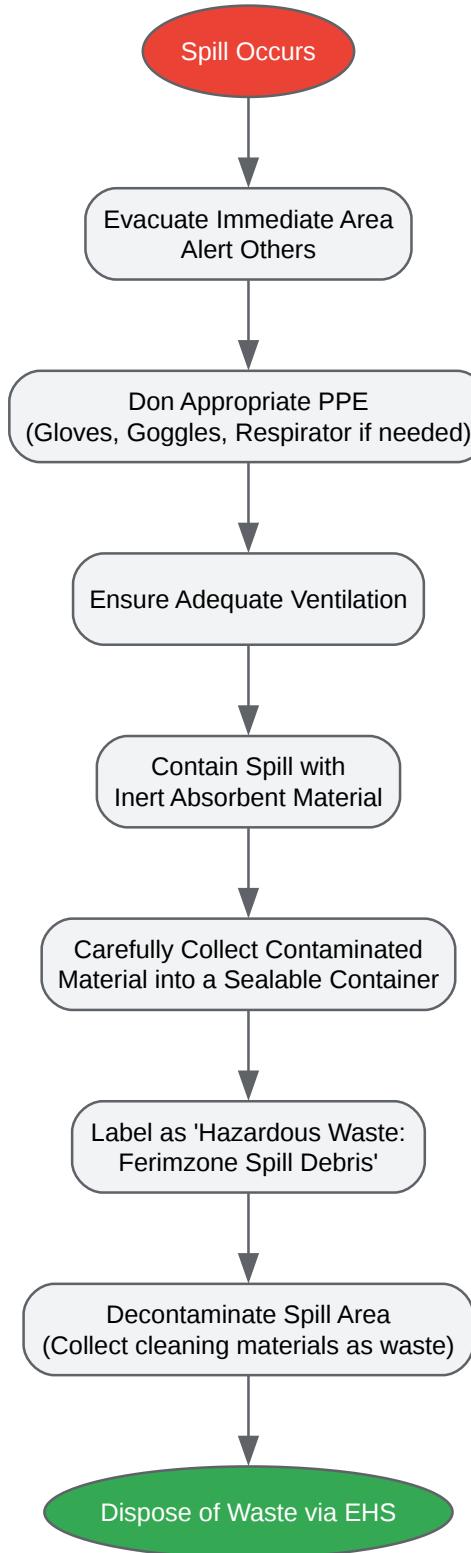
- Initial Drain: While wearing appropriate PPE, empty the container of all remaining **Ferimzone** into the designated hazardous waste container. Allow the container to drain for at least 30 seconds.
- First Rinse: Fill the empty container approximately one-quarter full with a suitable solvent (e.g., a solvent in which **Ferimzone** is soluble, such as acetonitrile or ethanol).[\[5\]](#) Secure the cap and shake the container for at least 30 seconds.
- Collect Rinsate: Pour the rinse solvent (rinsate) into a designated hazardous waste container for liquid waste. Allow the container to drain completely.
- Second and Third Rinses: Repeat the rinsing and collection steps two more times to ensure thorough decontamination.
- Final Steps: After the final rinse, allow the container to air dry completely. Puncture the container to prevent reuse. The defaced and triple-rinsed container may now be disposed of according to institutional guidelines, which may include disposal as non-hazardous waste or recycling if a specific program is available.[\[6\]](#)

Disposal Workflow and Logic

The following diagrams illustrate the decision-making process and workflow for the proper disposal of **Ferimzone** waste in a laboratory setting.



Ferimzone Spill Response Plan

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